

A Comparative Guide to Fixable Viability Dyes for Cellular Analysis

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Compound of Interest

Compound Name:	Violet 1
CAS No.:	1342-01-4
Cat. No.:	B1169967

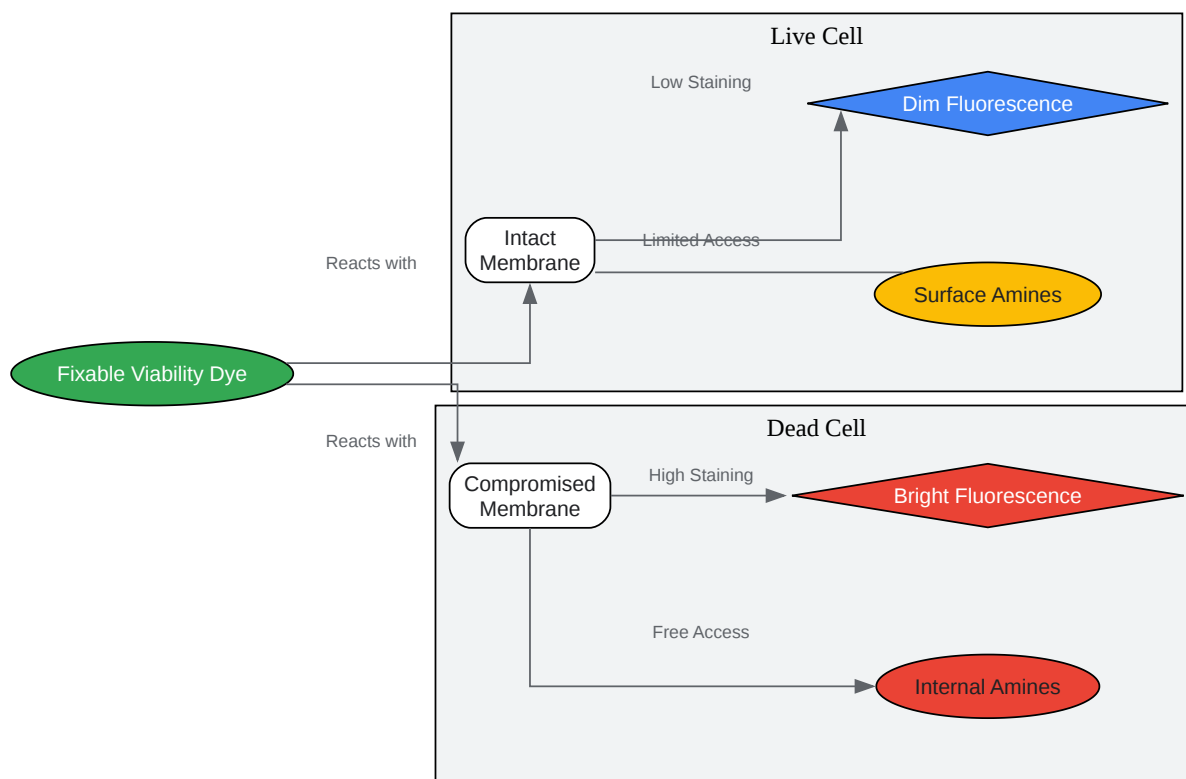
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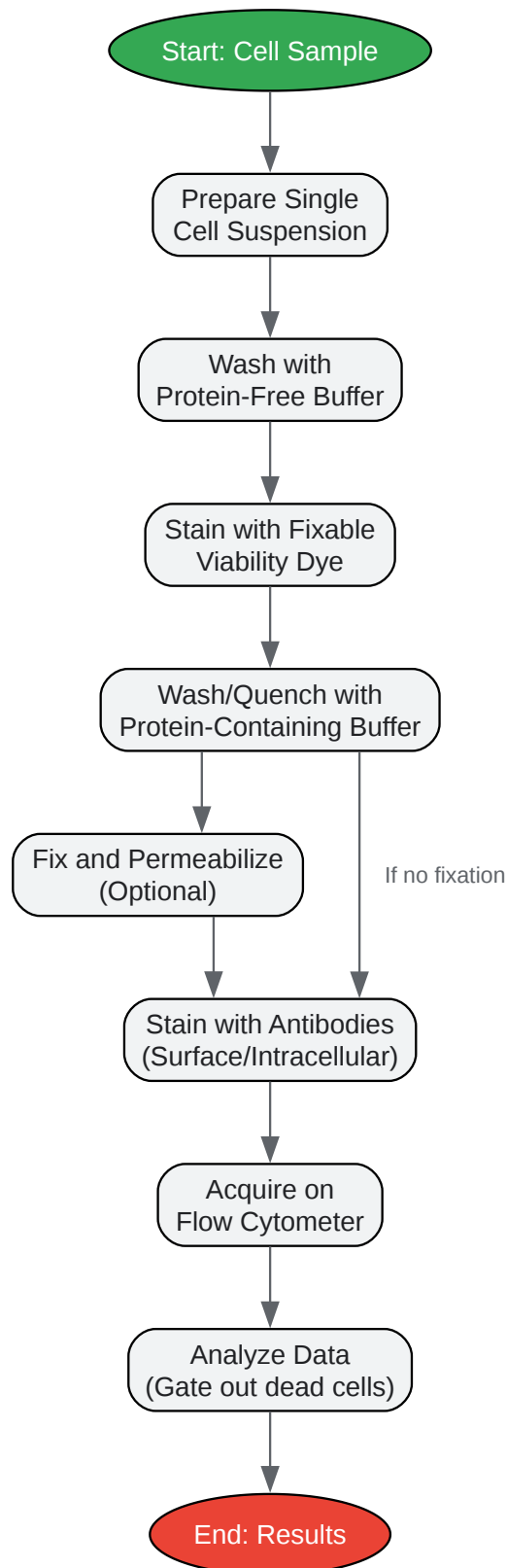
For researchers, scientists, and drug development professionals, the accurate discrimination of live and dead cells is a critical step in cellular analysis, particularly in flow cytometry. Fixable viability dyes are indispensable tools for this purpose, offering the significant advantage of covalently labeling cells, thereby allowing for fixation and permeabilization without loss of the viability signal. This guide provides a comparative analysis of different fixable viability dyes, complete with experimental data, detailed protocols, and visual aids to facilitate informed product selection.

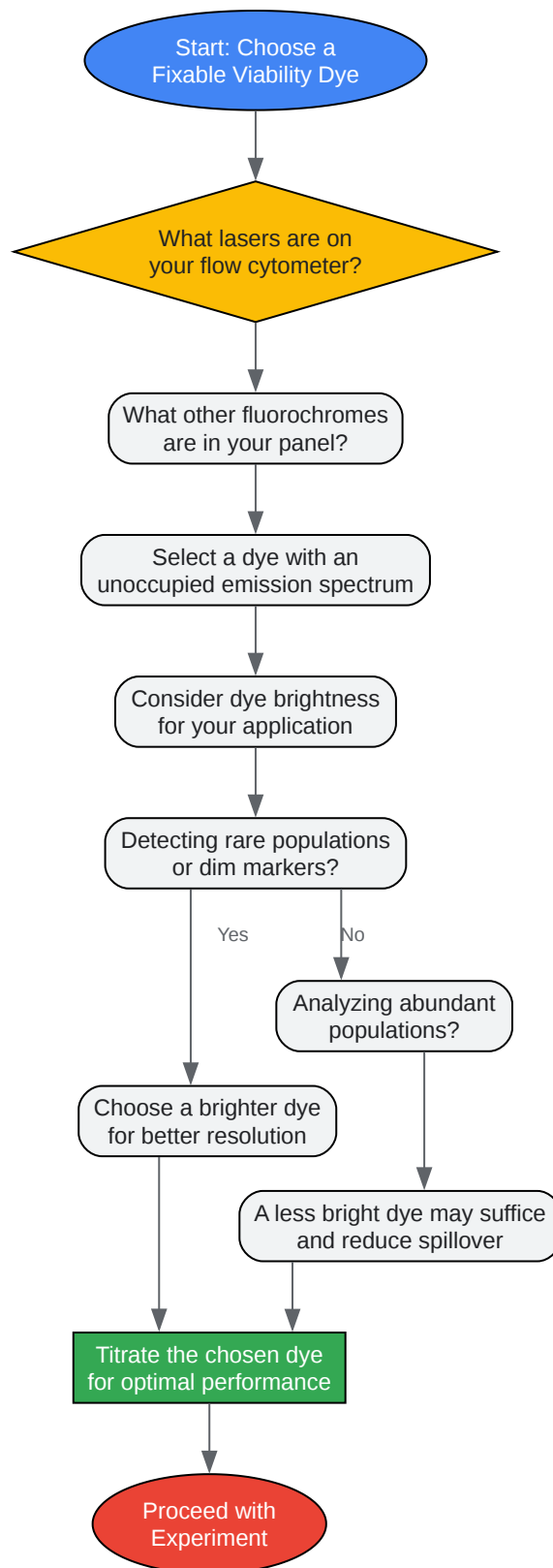
Mechanism of Action: The Amine-Reactive Principle

Fixable viability dyes are amine-reactive fluorescent compounds. Their mechanism of action is based on the integrity of the cell membrane. In live cells, with their intact membranes, the dye can only react with amines on the cell surface, resulting in a dim fluorescent signal.^{[1][2][3][4]} Conversely, in dead cells, the compromised cell membranes allow the dye to enter the cytoplasm and react with the abundant intracellular proteins, leading to a significantly brighter fluorescent signal.^{[1][2][3][4]} This covalent binding ensures that the fluorescence is retained even after fixation and permeabilization procedures, which are often necessary for intracellular

staining.[5] The difference in fluorescence intensity between live and dead cell populations is typically greater than 50-fold.[2][3]







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